

Furan-based platform chemicals

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Compound of Interest

Compound Name:	<i>cis</i> -2,5-Bishydroxymethyl- tetrahydrofuran
Cat. No.:	B1590528

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An In-depth Technical Guide to Furan-Based Platform Chemicals: From Biomass to Advanced Applications

Abstract

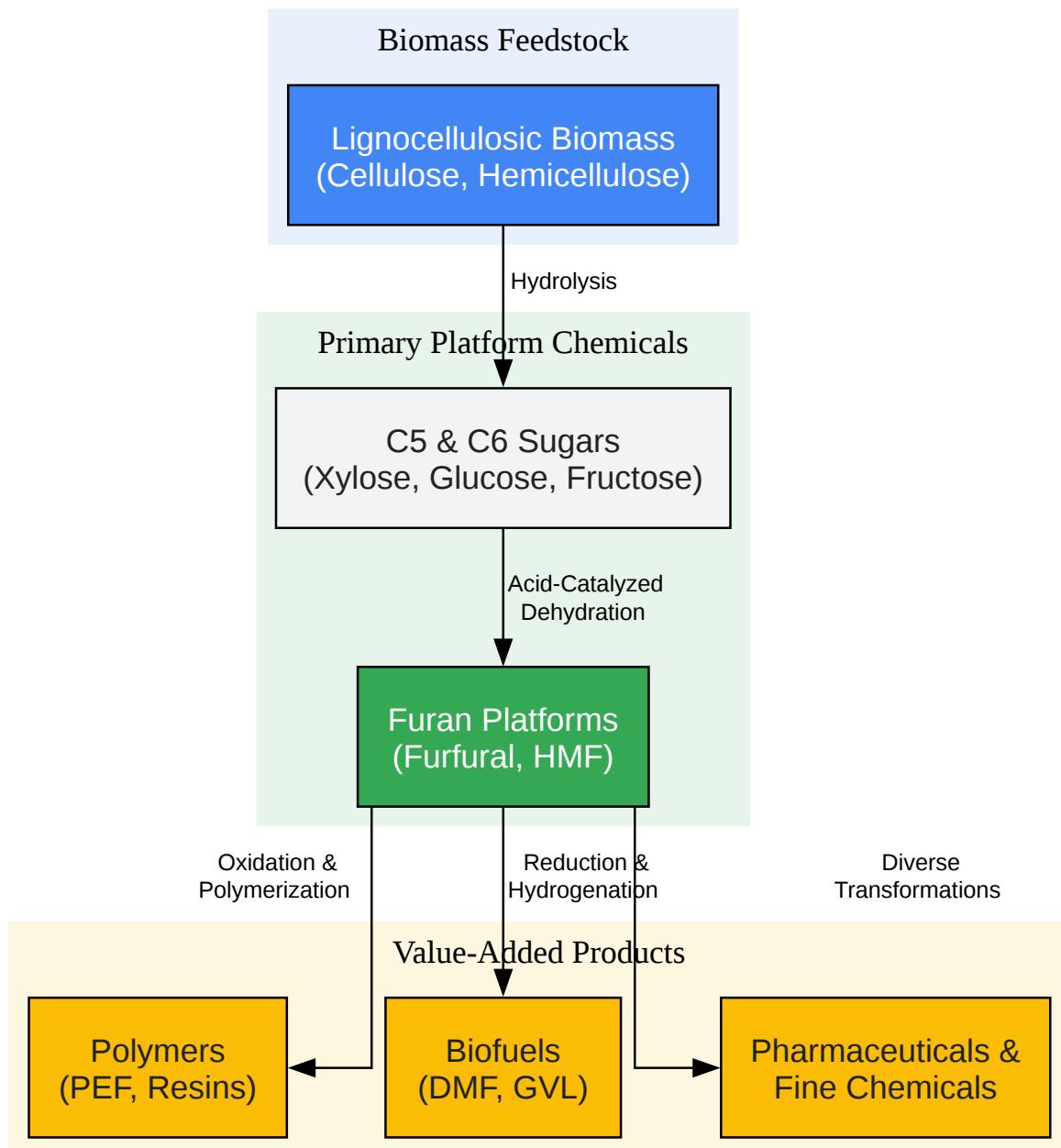
The transition from a fossil-fuel-dependent economy to a sustainable, bio-based paradigm is one of the most critical scientific endeavors of our time. Within the framework of the modern biorefinery, furan-based platform chemicals, derived from abundant and renewable lignocellulosic biomass, have emerged as pivotal building blocks for a new generation of chemicals, polymers, and pharmaceuticals. This guide provides a comprehensive technical overview of the synthesis, catalytic upgrading, and application of key furanic compounds, primarily 5-hydroxymethylfurfural (HMF) and furfural. We will explore the causality behind catalytic strategies, present detailed, field-tested protocols, and elucidate the pathways that transform simple sugars into high-performance materials and biologically active molecules. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the vast potential of the furan platform.

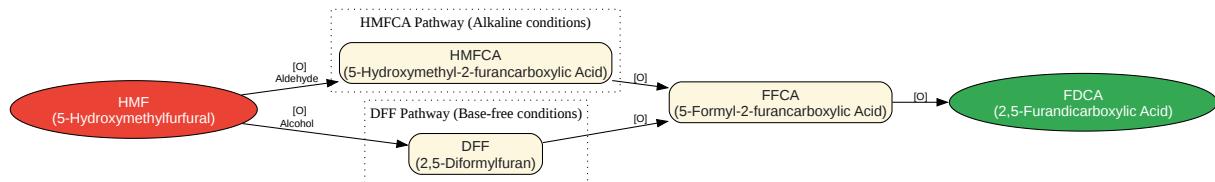
The Furan Biorefinery: A Strategic Overview

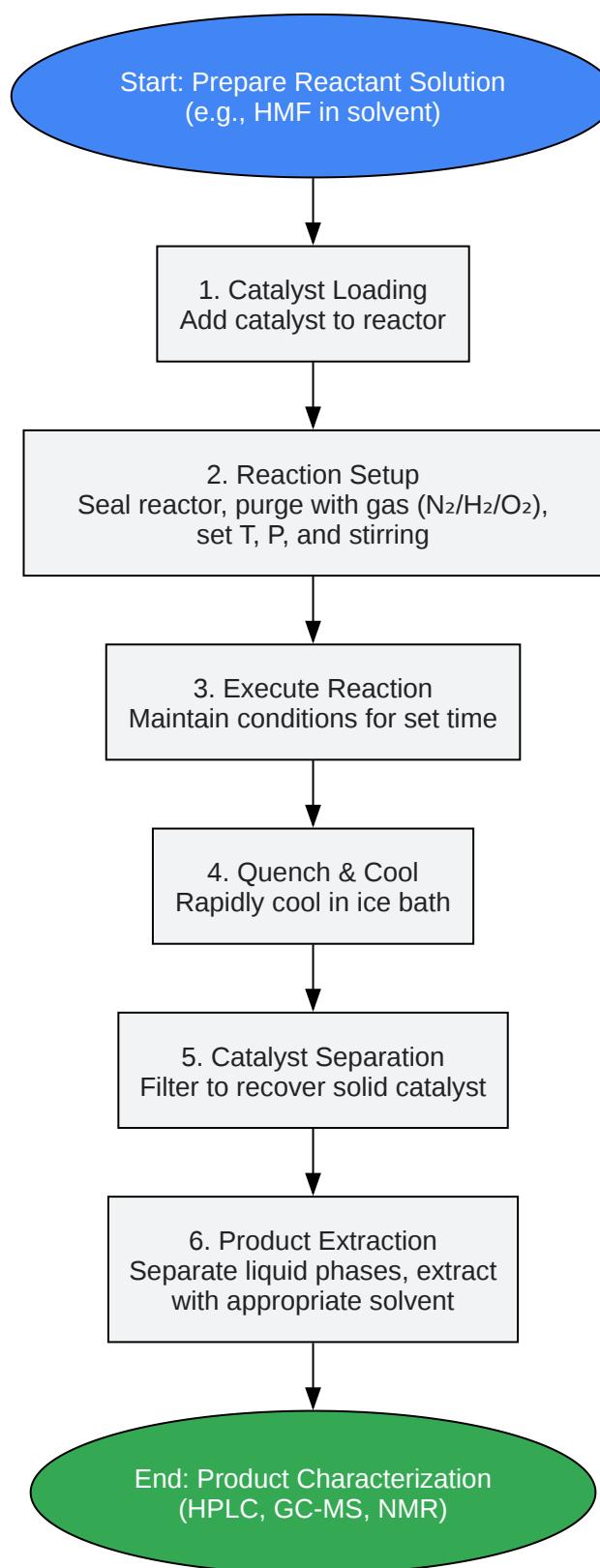
Lignocellulosic biomass, composed mainly of cellulose, hemicellulose, and lignin, is the most abundant renewable carbon source on Earth.^[1] The core strategy of a furan-based biorefinery is the targeted deconstruction of the carbohydrate fractions (cellulose and hemicellulose) into their constituent C6 (hexose) and C5 (pentose) sugars, followed by catalytic dehydration to yield HMF and furfural, respectively.^{[2][3]} These two molecules are not end-products but rather

versatile intermediates—"platform chemicals"—that serve as the starting point for a diverse array of value-added products.^{[3][4]} The inherent functionality of the furan ring, combined with its aldehyde and hydroxyl groups, provides a rich chemical playground for subsequent transformations.

The diagram below illustrates the central role of furanics in bridging biomass with high-value chemical products.





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